

Personal protective equipment for handling 2,6-Difluoro-4-iodoaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Difluoro-4-iodoaniline

Cat. No.: B137674

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Essential Safety and Handling Guide for 2,6-Difluoro-4-iodoaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **2,6-Difluoro-4-iodoaniline** (CAS No: 141743-49-9). Adherence to these procedures is essential to ensure personal safety and regulatory compliance in the laboratory.

Hazard Overview & Personal Protective Equipment (PPE)

2,6-Difluoro-4-iodoaniline is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data, it is classified as causing skin and serious eye irritation.^[1] It may also be harmful if swallowed, in contact with skin, or inhaled. Therefore, a comprehensive PPE strategy is mandatory to minimize exposure.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Purpose
Eye and Face Protection	Chemical splash goggles or safety glasses with side shields meeting EN166 (EU) or ANSI Z87.1 (US) standards. A face shield is recommended for splash-prone operations.	To protect eyes and face from splashes and airborne particles.
Skin Protection	Gloves: Viton®, Polyvinyl Alcohol (PVA), or multi-layered laminates (e.g., Norfoil®/SilverShield®) are recommended for extended contact due to the presence of aromatic and halogenated groups. For incidental contact only, heavy-duty nitrile gloves (minimum 5-mil thickness) may be used, but must be replaced immediately upon contamination. Standard nitrile gloves offer poor resistance to aromatic and halogenated hydrocarbons and are not recommended for direct handling.[2][3][4] Lab Coat: A standard, fully-buttoned laboratory coat is required. Footwear: Closed-toe and closed-heel shoes must be worn at all times in the laboratory.	To prevent skin contact with the chemical.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended, especially for operations that	To prevent inhalation of dust or vapors.

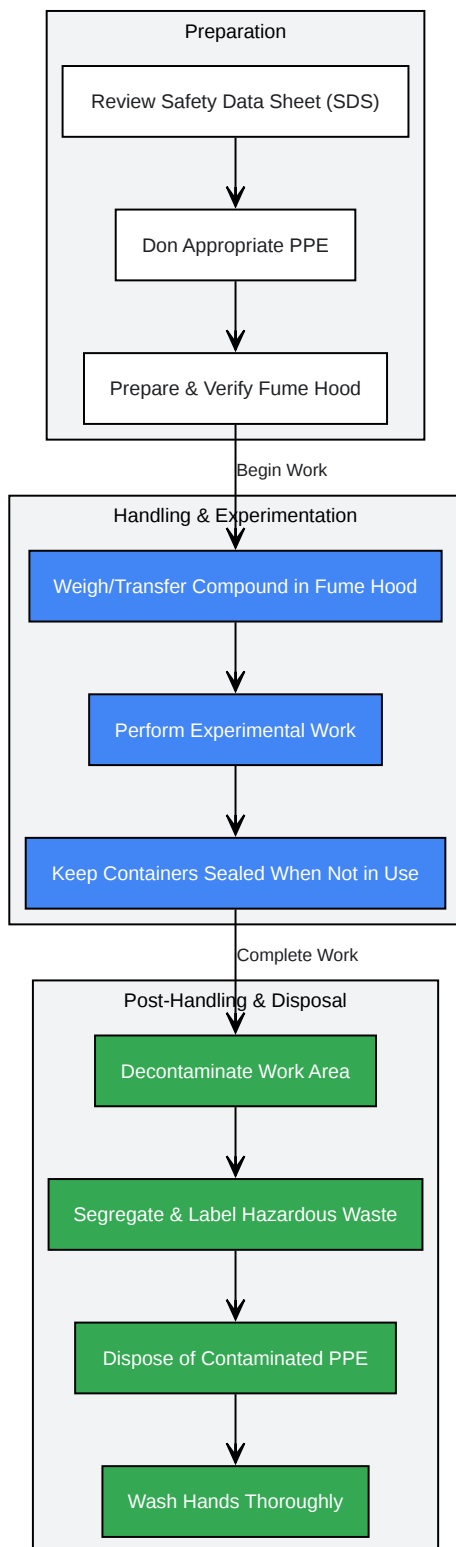
may generate dust or aerosols.
All respiratory protection must
be used in conjunction with a
properly functioning chemical
fume hood and as part of a
comprehensive respiratory
protection program.

Note: While a specific Occupational Exposure Limit (OEL) for **2,6-Difluoro-4-iodoaniline** has not been established, the OEL for aniline, a related compound, is 2 ppm (7.6 mg/m³) as a Time-Weighted Average (TWA) according to ACGIH.[5] This indicates a need for stringent control of airborne concentrations.

Operational Workflow for Safe Handling

Proper handling procedures are critical to prevent exposure and contamination. The following workflow outlines the essential steps for working with **2,6-Difluoro-4-iodoaniline**.

Figure 1. Safe Handling Workflow for 2,6-Difluoro-4-iodoaniline



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Figure 1. Safe Handling Workflow for **2,6-Difluoro-4-iodoaniline**

Experimental Protocol Details:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before beginning any work.
 - Ensure all required PPE is available and in good condition. Don all appropriate PPE as specified in the table above.
 - Verify that the chemical fume hood is functioning correctly (check airflow monitor) and prepare the work surface with absorbent, disposable liners.
- Handling:
 - All manipulations of solid **2,6-Difluoro-4-iodoaniline**, including weighing and transferring, must be conducted within a certified chemical fume hood to minimize inhalation risk.
 - Use spark-proof tools and equipment.
 - Keep containers tightly sealed when not in immediate use to prevent the release of dust or vapors.
- Post-Handling:
 - Upon completion of work, decontaminate all surfaces and equipment with an appropriate solvent and cleaning agent.
 - Remove contaminated PPE by carefully peeling off gloves and lab coats to avoid contact with the outer surfaces. Dispose of all single-use PPE as hazardous waste.
 - Wash hands thoroughly with soap and water after removing gloves.

Storage and Disposal Plans

Storage:

- Store **2,6-Difluoro-4-iodoaniline** in a tightly closed container in a cool, dry, and well-ventilated area.

- Keep it away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[6]
- The storage area should be clearly labeled and secured.

Disposal:

- All waste containing **2,6-Difluoro-4-iodoaniline**, including contaminated consumables (e.g., gloves, weigh papers, absorbent pads), must be treated as hazardous waste.
- Collect solid waste in a designated, clearly labeled, and sealed container.
- Liquid waste containing this compound should be collected in a separate, compatible, and clearly labeled hazardous waste container. Halogenated organic waste streams are often required.
- Do not dispose of this chemical down the drain or in regular trash.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,6-Difluoro-4-iodoaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b137674#personal-protective-equipment-for-handling-2-6-difluoro-4-iodoaniline]

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